

Cyclohexanemethanol-d11 structural formula and IUPAC name.

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Compound of Interest

Compound Name: Cyclohexanemethanol-d11

Cat. No.: B15558428

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An In-depth Technical Guide to **Cyclohexanemethanol-d11**

This technical guide provides a comprehensive overview of **Cyclohexanemethanol-d11**, a deuterated isotopologue of cyclohexanemethanol. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work. This document covers the structural formula, IUPAC name, physicochemical properties, a representative synthesis protocol, and its applications, particularly in the synthesis of kinase inhibitors.

Structural Information

Cyclohexanemethanol-d11 is a saturated monocyclic alcohol where eleven hydrogen atoms on the cyclohexane ring have been replaced with deuterium atoms.

- Structural Formula: C₇H₃D₁₁O
- IUPAC Name: (1,2,2,3,3,4,4,5,5,6,6-undecadeuteriocyclohexyl)methanol[1]
- SMILES: [2H]C1([2H])C([2H])([2H])C([2H])([2H])C([2H])(CO)C([2H])([2H])C1([2H])[2H][1]

Physicochemical Properties

The following table summarizes the key quantitative data for **Cyclohexanemethanol-d11** and its non-deuterated analogue for comparison.

Property	Cyclohexanemethanol-d11	Cyclohexanemethanol (for reference)
Molecular Formula	C ₇ D ₁₁ H ₃ O[1]	C ₇ H ₁₄ O[2][3][4]
Molecular Weight	125.25 g/mol [1]	114.19 g/mol [2][3]
CAS Number	1215077-50-1[1][5]	100-49-2[2][3]
Appearance	-	Colorless liquid[3]
Density	-	0.9339 g/cm ³ [3]
Melting Point	-	19 °C[3]
Boiling Point	-	187–188 °C[3]
Flash Point	-	71 °C[3]

Experimental Protocols: Synthesis

A common method for synthesizing Cyclohexanemethanol involves the hydrogenation of a suitable precursor. For the deuterated form, a plausible synthetic route starts from a deuterated benzyl alcohol or the catalytic hydrogenation of a deuterated cyclohexanecarboxaldehyde. A general procedure for the synthesis of the non-deuterated form, which can be adapted, involves the hydrogenation of benzyl alcohol.

Synthesis of Cyclohexanemethanol from Benzyl Alcohol:[6]

- Materials:
 - Benzyl alcohol (1 g)
 - Deionized water (40 ml)
 - HRO/Na-β catalyst (50 mg)

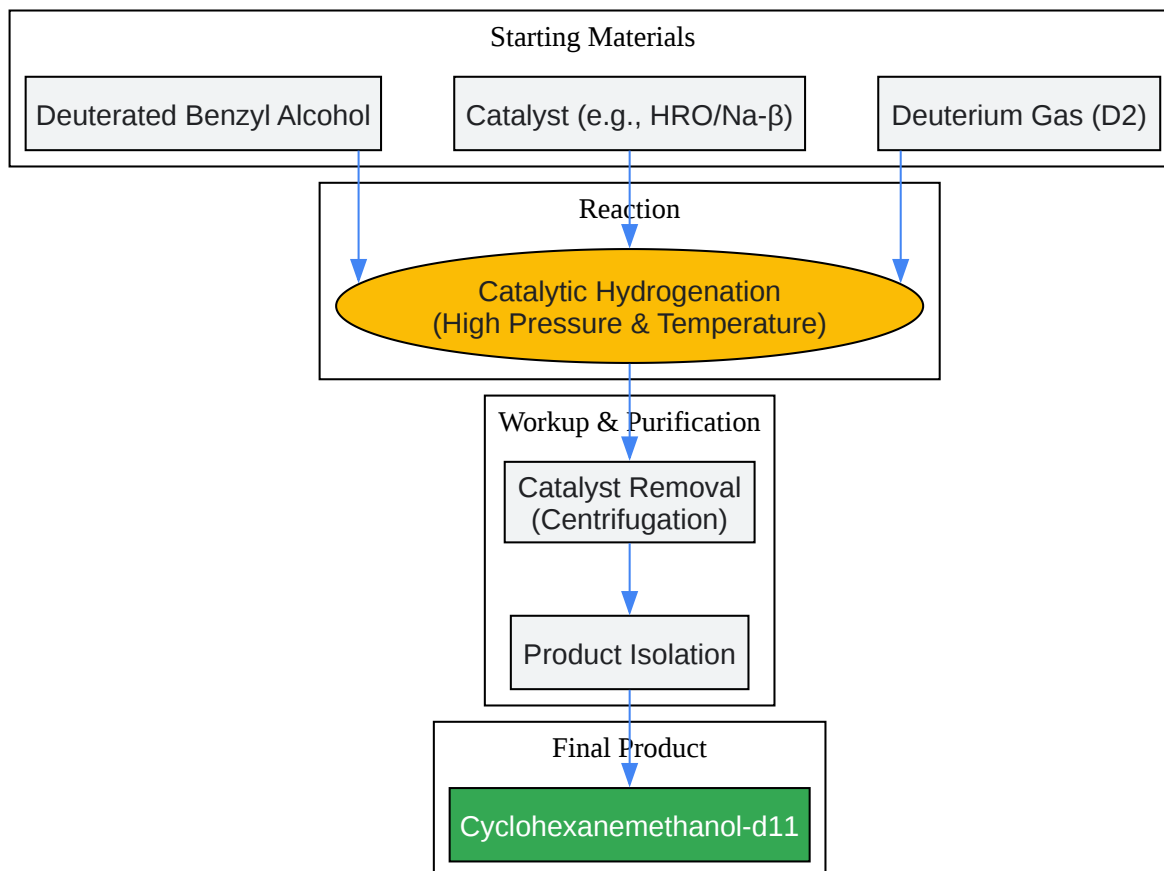
- Hydrogen gas
- Procedure:
 - In a reactor vessel, combine 1 g of benzyl alcohol with 40 ml of deionized water.
 - Add 50 mg of the HRO/Na-β catalyst to the mixture.
 - Seal the reactor and pressurize with hydrogen gas to 20 bar.
 - Heat the reaction mixture to 100 °C for 1 hour.
 - After the reaction is complete, cool the vessel to room temperature and carefully vent the hydrogen gas.
 - Separate the catalyst from the product mixture by centrifugation.
 - Analyze the resulting clear product mixture using Gas Chromatography-Mass Spectrometry (GC-MS) to confirm the conversion and yield.

This protocol can be adapted for the synthesis of **Cyclohexanemethanol-d11** by using a deuterated starting material, such as Benzyl alcohol-d7, and deuterium gas.

Applications in Research and Drug Development

Cyclohexanemethanol-d11 serves as an isotope-labeled analogue of Cyclohexanemethanol. [5] Its primary application is in the synthesis of potent inhibitors of cyclin-dependent kinases 1 and 2.[5] In drug development, deuterated compounds are valuable as internal standards for quantitative analysis by mass spectrometry, allowing for precise and accurate measurements in complex biological matrices. The isotopic label provides a distinct mass signature that can be easily differentiated from the non-labeled analyte.

Synthesis Workflow



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Caption: A generalized workflow for the synthesis of **Cyclohexanemethanol-d11**.

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